

Application Notes: Cacotheline for the Determination of Iron (II) Ions

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Compound of Interest

Compound Name: *Cacotheline*

Cat. No.: *B613828*

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Introduction

Cacotheline, a nitro derivative of brucine, serves as a specific reagent for the detection of ferrous iron (Fe^{2+}) ions.^{[1][2]} Its application is primarily centered on qualitative analysis through spot tests and as a redox indicator in titrimetric procedures. The reaction between **Cacotheline** and Fe^{2+} ions results in a distinct color change, providing a visual method for the determination of the presence of Fe^{2+} . This document outlines the principles, protocols, and key data associated with the use of **Cacotheline** for the detection of iron (II) ions.

Principle of Detection

The determination of Fe^{2+} ions using **Cacotheline** is based on a redox reaction. In an acidic medium, the yellow oxidized form of **Cacotheline** is reduced by ferrous ions to a pink-colored compound.^[1] This color change is the basis for the qualitative identification of Fe^{2+} . The optimal pH range for this reaction is between 1.48 and 4.58.^[1]

Data Presentation

Parameter	Value	Reference
Analyte	Iron (II) ion (Fe^{2+})	[1]
Reagent	Cacotheline	[1]
Reaction Product	Pink-colored reduced form of Cacotheline	[1]
Optimal pH Range	1.48 - 4.58	[1]
Limit of Identification	1.5 μg	[1]
Concentration Limit	1:40,000	[1]
Color of Oxidized Form	Yellow	[3]
Color of Reduced Form	Pink/Red	[1]

Experimental Protocols

Preparation of Cacotheline Reagent

The concentration of the **Cacotheline** solution should be adjusted based on the expected concentration of the Fe^{2+} ions in the sample.[1]

- For very low concentrations of Fe^{2+} : Prepare a 0.025% (w/v) aqueous solution of **Cacotheline**. [1]
- For higher concentrations of Fe^{2+} : Prepare a saturated aqueous solution of **Cacotheline** (approximately 0.25% w/v). [1]

Procedure:

- Weigh the appropriate amount of **Cacotheline** powder.
- Dissolve it in distilled water. Gentle warming may be required to aid dissolution.
- Store the solution in a tightly capped, dark bottle, as it can be sensitive to light.

Qualitative Spot Test for Iron (II) Ions

This protocol describes a simple and rapid method for the detection of Fe^{2+} in a sample.

Materials:

- **Cacotheline** reagent (0.025% or saturated solution)
- Sample solution suspected to contain Fe^{2+}
- Spot plate or filter paper
- pH meter or pH indicator paper
- Buffer solutions (to adjust pH)
- Sodium oxalate solution (optional, as a masking agent for Fe^{3+})

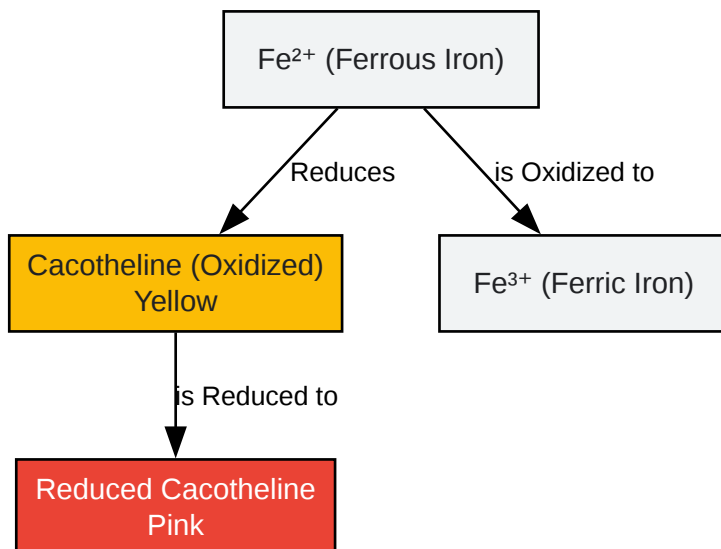
Procedure:

- Adjust the pH of the sample solution to be within the range of 1.48 to 4.58 using appropriate buffer solutions.
- If the presence of ferric ions (Fe^{3+}) is suspected, add a sufficient concentration of a complexing agent such as sodium oxalate to the sample solution to prevent interference.^[1] Other effective complexing agents include sodium malonate, sodium citrate, sodium malate, sodium tartrate, and sodium lactate.^[1]
- Place a drop of the pH-adjusted sample solution onto a spot plate or a piece of filter paper.
- Add one to two drops of the **Cacotheline** reagent to the sample drop.
- Observe for a color change. The development of a pink color indicates the presence of Fe^{2+} ions.^[1] The color develops slowly at pH values below 1.24.^[1] At a pH of around 5.2, a blue color may be observed.^[1]

Visualizations

Redox Reaction of Cacotheline with Iron (II)

Redox Reaction of Cacotheline with Fe(II)



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Caption: Redox reaction between **Cacotheline** and Iron (II) ion.

Experimental Workflow for Spot Test



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Caption: Experimental workflow for the qualitative detection of Fe(II).

Limitations

While **Cacotheline** is a useful qualitative reagent for the detection of Fe^{2+} , detailed protocols for its application in quantitative spectrophotometric analysis are not readily available in the reviewed literature. Key parameters such as the wavelength of maximum absorbance (λ_{max}) for the pink-colored product, its molar absorptivity, and the linearity range of the method have not been established. Therefore, for quantitative determination of iron (II) ions, alternative, well-established spectrophotometric methods, such as the 1,10-phenanthroline method, are recommended.

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